

# Essential Safety and Disposal Guide for NF023

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## Compound of Interest

Compound Name: **NF023**

Cat. No.: **B15601756**

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This document provides crucial safety protocols and disposal procedures for **NF023**, a selective and competitive P2X1 receptor antagonist. The information is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

## Chemical and Physical Properties

A summary of the key quantitative data for **NF023** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	<chem>C35H20N4Na6O21S6</chem>	PubChem[1]
Molecular Weight	1162.9 g/mol	PubChem[1]
Appearance	White to off-white solid	Sigma-Aldrich
Solubility	Soluble in water	Sigma-Aldrich
Storage Temperature	2-8°C	Sigma-Aldrich

## Proper Disposal Procedures

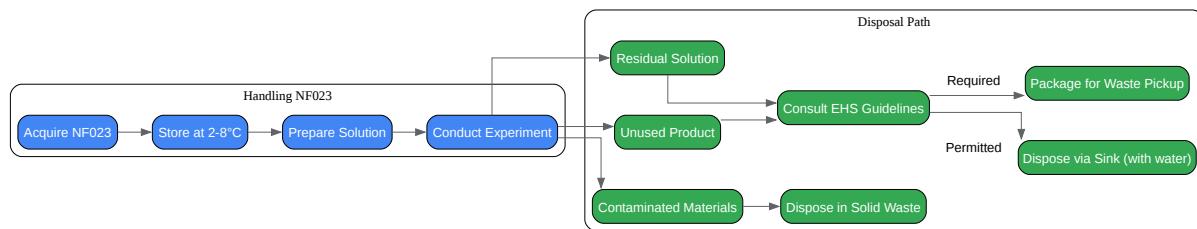
According to the Safety Data Sheet (SDS) from Cayman Chemical, **NF023** is not classified as a hazardous substance under the Globally Harmonized System (GHS).[2] However, it is imperative to follow standard laboratory safety practices and local regulations for the disposal of all chemical waste.

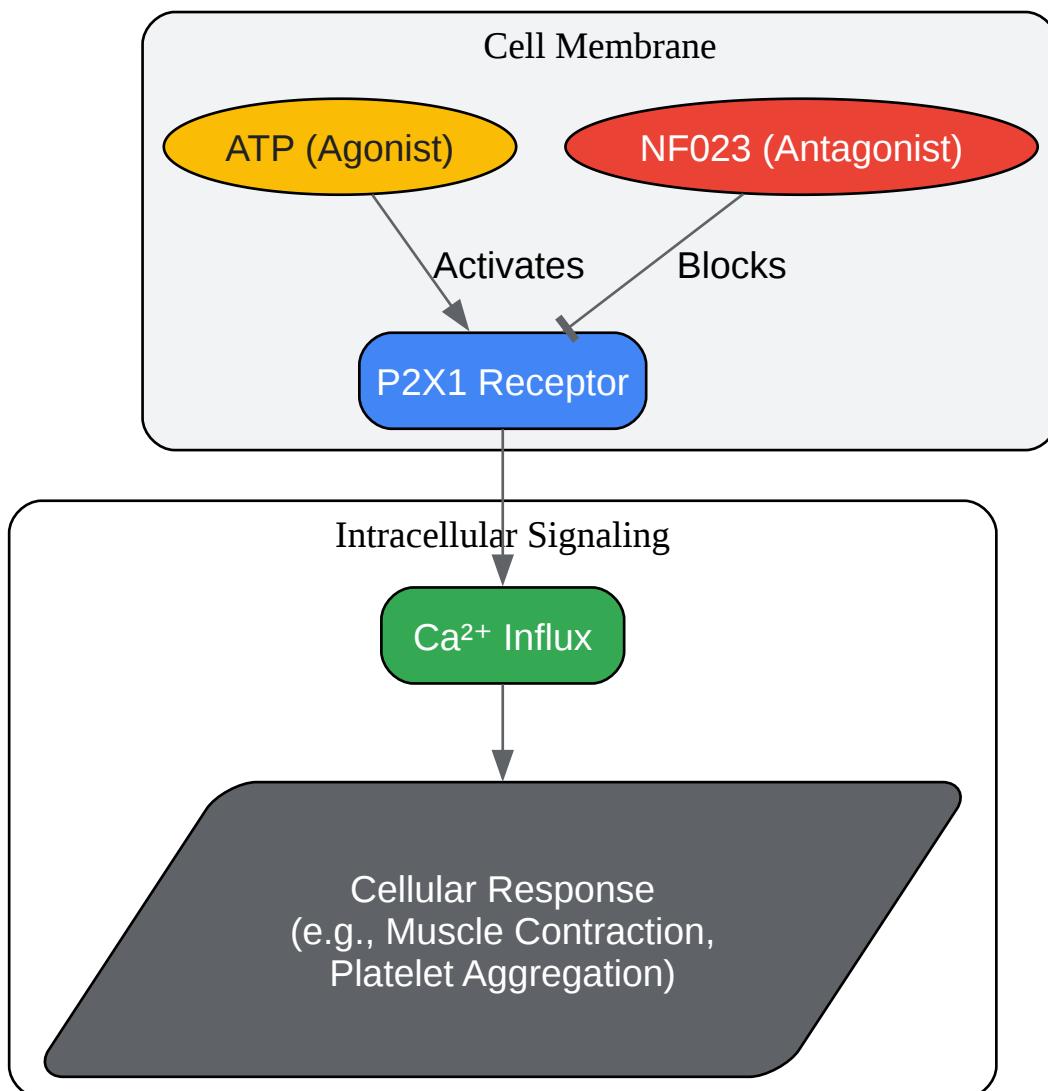
## Step-by-Step Disposal Protocol:

- Consult Local Regulations: Before disposal, always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines on non-hazardous chemical waste disposal. Regulations can vary significantly between institutions and municipalities.
- Small Quantities: For disposal of small, residual amounts of **NF023** solution (e.g., from rinsing glassware), it is generally acceptable to wash it down the drain with copious amounts of water. This is based on its water solubility and non-hazardous classification. However, confirm this practice is permitted by your local EHS.
- Bulk Quantities: For larger quantities of unused **NF023** powder or concentrated solutions, do not dispose of them down the sink.
  - Package the waste in a clearly labeled, sealed container. The label should include the chemical name ("**NF023**") and indicate that it is non-hazardous waste.
  - Arrange for pickup and disposal through your institution's chemical waste management program.
- Contaminated Materials: Any materials, such as pipette tips, gloves, or paper towels, that have come into contact with **NF023** should be disposed of in the appropriate laboratory waste stream for non-hazardous solid waste.
- Spill Cleanup: In the event of a spill, the SDS from Cayman Chemical recommends to "Pick up mechanically".[\[2\]](#)
  - Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.
  - For solid spills, carefully sweep or scoop the material into a designated waste container.
  - For liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, dry sand) and place it in a sealed container for disposal.
  - Clean the spill area with soap and water.

## Experimental Workflow for Handling and Disposal

The following diagram illustrates a logical workflow for the safe handling and disposal of **NF023** in a research setting.





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## References

- 1. NF023 | C35H20N4Na6O21S6 | CID 6093160 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. [cdn.caymancell.com](https://cdn.caymancell.com) [[cdn.caymancell.com](https://cdn.caymancell.com)]

- To cite this document: BenchChem. [Essential Safety and Disposal Guide for NF023]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15601756#nf023-proper-disposal-procedures\]](https://www.benchchem.com/product/b15601756#nf023-proper-disposal-procedures)

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